

An In-depth Technical Guide to 2-Ethyl-4-methyl-1-pentene

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Compound of Interest

Compound Name: **2-Ethyl-4-methyl-1-pentene**

Cat. No.: **B13799448**

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Abstract

This technical guide provides a comprehensive overview of **2-Ethyl-4-methyl-1-pentene**, a branched-chain olefin. The document details its physicochemical properties, synthesis methodologies, and reactivity. Particular emphasis is placed on providing detailed experimental protocols for its preparation and a summary of its spectral data for characterization. The guide also explores the applications of branched olefins in various industrial contexts.

Introduction

2-Ethyl-4-methyl-1-pentene is a branched aliphatic alkene with the chemical formula C_8H_{16} . As a member of the olefin class of hydrocarbons, its structure, featuring a terminal double bond and alkyl branching, imparts specific reactivity and physical properties that are of interest in organic synthesis and polymer chemistry. The presence of both an ethyl and a methyl group on the pentene backbone creates a chiral center, leading to the potential for stereoisomers. This guide will focus on the synthesis, characterization, and potential applications of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethyl-4-methyl-1-pentene** is presented in Table 1. These properties are essential for its handling, purification, and use in chemical reactions.

Table 1: Physicochemical Properties of **2-Ethyl-4-methyl-1-pentene**

Property	Value	Source
Molecular Formula	C ₈ H ₁₆	[1]
Molecular Weight	112.21 g/mol	[1]
CAS Number	3404-80-6	[1]
Boiling Point	106.9 °C to 111 °C	[2]
Density	~0.720 g/cm ³	[2]
Refractive Index	Not available	
Solubility	Insoluble in water; Soluble in organic solvents.	

Synthesis of **2-Ethyl-4-methyl-1-pentene**

The synthesis of **2-Ethyl-4-methyl-1-pentene** can be achieved through several established organic chemistry routes. The most common and practical laboratory-scale methods involve the dehydration of the corresponding alcohol, 2-ethyl-4-methyl-1-pentanol, or through a Grignard reaction followed by dehydration.

Synthesis via Dehydration of **2-Ethyl-4-methyl-1-pentanol**

This is a classic and straightforward method for synthesizing alkenes. The reaction involves the elimination of a water molecule from the alcohol, typically under strong acid catalysis.[\[2\]](#) The precursor alcohol, 2-ethyl-4-methyl-1-pentanol, can be synthesized via a Grignard reaction.

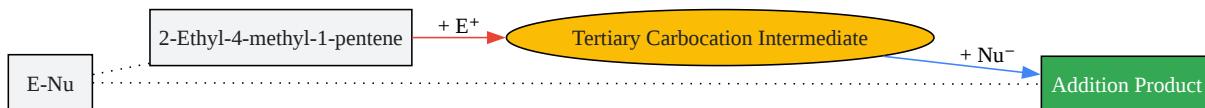
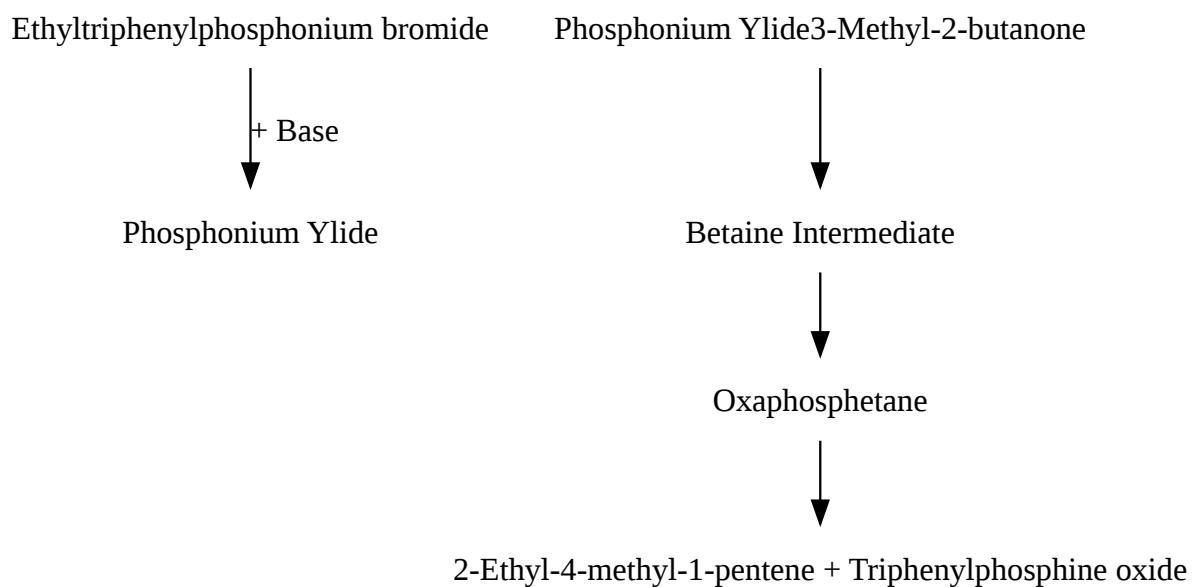
This two-step protocol first describes the synthesis of the precursor alcohol.

Materials and Reagents:

- Magnesium turnings
- Iodine (crystal)

- 1-Bromo-2-methylpropane (Isobutyl bromide)
- Anhydrous diethyl ether
- Propanal
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Hydrochloric acid (for workup)

Experimental Workflow:



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References

- 1. 2-Ethyl-4-methyl-1-pentene | C8H16 | CID 520670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Branched higher olefins | ExxonMobil Product Solutions [exxonmobilchemical.com]
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